

Application Notes and Protocols for Cold Pad-Batch Dyeing of Cellulosic Fibers

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Compound of Interest

Compound Name: Reactive orange 4

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Introduction

The cold pad-batch (CPB) dyeing method is a semi-continuous process predominantly used for dyeing cellulosic fibers such as cotton and viscose with reactive dyes.[1][2] Developed in the 1960s, this technique is recognized for its economic and ecological advantages over traditional exhaust dyeing methods.[2] Key benefits include significant reductions in water, energy, and chemical consumption, primarily because the process operates at ambient temperatures and eliminates the need for salt.[3][4][5]

In the CPB process, the fabric is impregnated with a dye liquor containing a reactive dye and an alkali. It is then "batched" or stored at room temperature for several hours (typically 6-24 hours), during which the dye chemically reacts with the hydroxyl groups of the cellulosic fibers to form a stable covalent bond.[2][6] This results in high dye fixation and excellent wash fastness properties.[2][7] The primary drawback of this method is the long batching time required for dye fixation.[2]

These application notes provide detailed protocols and quantitative data to guide researchers in the successful implementation and optimization of the cold pad-batch dyeing method for cellulosic fibers in a laboratory setting.

Key Process Parameters and Their Effects

The efficiency and outcome of the cold pad-batch dyeing process are influenced by several critical parameters. Understanding their interplay is essential for achieving desired color yield, levelness, and fastness properties.

Table 1: Influence of Key Parameters on Cold Pad-Batch Dyeing Outcomes

Parameter	Typical Range	Effect on Dyeing
Dye Concentration	1-5% (owf)	Directly impacts the depth of shade. Higher concentrations generally lead to higher color strength (K/S) up to a saturation point. [8]
Alkali Type & Concentration	Varies (e.g., Sodium Carbonate: 5-20 g/L; Sodium Hydroxide: up to 10 mL/L)	Crucial for activating the reactive dye and facilitating its covalent bonding with the cellulose. The optimal pH is typically 10.8-11. The type and concentration of alkali must be matched to the reactivity of the dye. An increase in alkali concentration can increase the K/S value up to an optimum point, after which it may decrease. [3] [8] [9]
Batching Time	6-24 hours	The duration required for the dye-fiber reaction to reach completion. Longer batching times generally lead to higher dye fixation, though the rate of fixation decreases over time. [2] [10]
Batching Temperature	20-30°C	The rate of dye fixation is temperature-dependent. While it is a "cold" process, maintaining a consistent ambient temperature is crucial for reproducibility. [5] [11]

Wetting Agents	1-2 g/L	Ensures rapid and uniform wetting of the fabric by the dye liquor, which is essential for achieving level dyeing.[4]
Urea	40-150 g/L	Can be added to the dye liquor to enhance the solubility of certain reactive dyes and to act as a hygroscopic agent, preventing the fabric from drying out during batching.[4][5][12]

Experimental Protocols

The following protocols provide a step-by-step guide for conducting cold pad-batch dyeing experiments on cellulosic fabrics in a laboratory setting.

Materials and Equipment

- Fabric: Scoured and bleached 100% cotton or other cellulosic fabric.
- Dyes: Reactive dyes suitable for cold pad-batch application (e.g., vinyl sulfone, monofluorotriazine types).
- Chemicals:
 - Sodium Carbonate (Na_2CO_3)
 - Sodium Hydroxide (NaOH)
 - Wetting Agent (low-foaming)
 - Urea (optional)
 - Acetic Acid (for neutralization)
 - Non-ionic soap

- Equipment:
 - Laboratory padding mangle
 - Beakers and graduated cylinders
 - Magnetic stirrer and stir bars
 - pH meter
 - Plastic film for wrapping
 - Roller for batching
 - Water bath or oven for washing
 - Spectrophotometer for color measurement

Protocol 1: Standard Cold Pad-Batch Dyeing Procedure

- Fabric Preparation:
 - Ensure the fabric is properly scoured and bleached to remove all impurities, resulting in a neutral pH (around 6.0-7.0) and good absorbency.
 - Cut the fabric to the desired dimensions for padding.
- Dye Liquor and Alkali Solution Preparation:
 - Prepare the dye solution and the alkali solution in separate beakers. This prevents premature hydrolysis of the reactive dye.[5]
 - Dye Solution: Dissolve the calculated amount of reactive dye and wetting agent (and urea, if needed) in deionized water with stirring. A typical ratio is 4 parts dye solution.[5]
 - Alkali Solution: Dissolve the calculated amount of alkali (e.g., sodium carbonate) in deionized water. A typical ratio is 1 part alkali solution.[5]
- Padding:

- Just before dyeing, combine the dye and alkali solutions.
- Set the pressure on the laboratory padding mangle to achieve the desired wet pick-up (typically 60-80% for cotton).[\[11\]](#)[\[13\]](#)
- Pass the fabric through the dye liquor in the pad trough and then through the nip rollers at a constant speed. The immersion time is typically short (1-2 seconds).
- Batching:
 - Immediately after padding, roll the dyed fabric onto a roller, ensuring it is free of creases.
 - Wrap the batched fabric securely in plastic film to prevent evaporation and absorption of atmospheric carbon dioxide.[\[14\]](#)
 - Store the wrapped batch at a constant ambient temperature (e.g., 25°C) for the desired batching time (e.g., 12-24 hours). For consistency, the batch can be slowly rotated.[\[14\]](#)
- Washing-off:
 - After the batching period, unwrap the fabric.
 - Rinse the fabric thoroughly with cold water to remove unfixed dye.
 - Perform a hot soaping wash (e.g., with 2 g/L non-ionic soap at 95°C for 10-15 minutes) to remove hydrolyzed dye.[\[15\]](#)
 - Rinse with hot water and then cold water.
 - Neutralize the fabric with a dilute solution of acetic acid (e.g., 1 g/L).[\[8\]](#)
 - Final cold rinse and air dry.
- Evaluation:
 - Assess the color strength (K/S) of the dyed fabric using a spectrophotometer.
 - Evaluate color fastness properties (e.g., to washing, rubbing) according to standard test methods (e.g., AATCC or ISO).

Table 2: Example Dyeing Recipes and Expected Outcomes

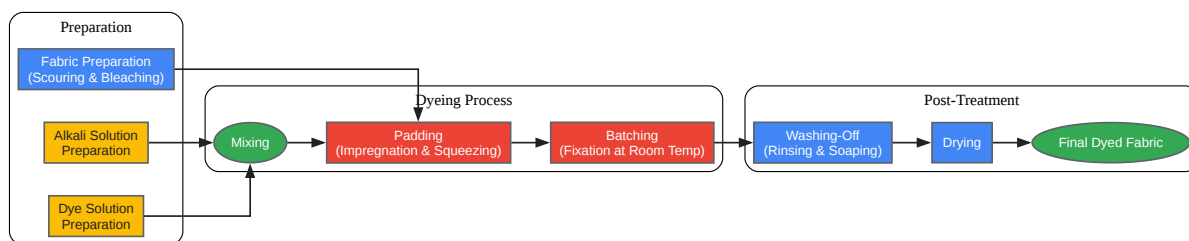
Parameter	Recipe 1 (Light Shade)	Recipe 2 (Medium Shade)	Recipe 3 (Dark Shade)
Reactive Dye (g/L)	5	15	30
Sodium Carbonate (g/L)	10	15	20
Wetting Agent (g/L)	2	2	2
Urea (g/L)	40	40	40
Wet Pick-up (%)	70	70	70
Batching Time (hours)	12	16	24
Batching Temperature (°C)	25	25	25
Expected K/S Value	Low-Medium	Medium-High	High
Expected Wash Fastness	Good to Excellent	Good to Excellent	Good to Excellent

Note: The actual K/S values will depend on the specific dye used.

Visualizing the Process and Mechanism

Experimental Workflow

The following diagram illustrates the sequential steps of the cold pad-batch dyeing process.

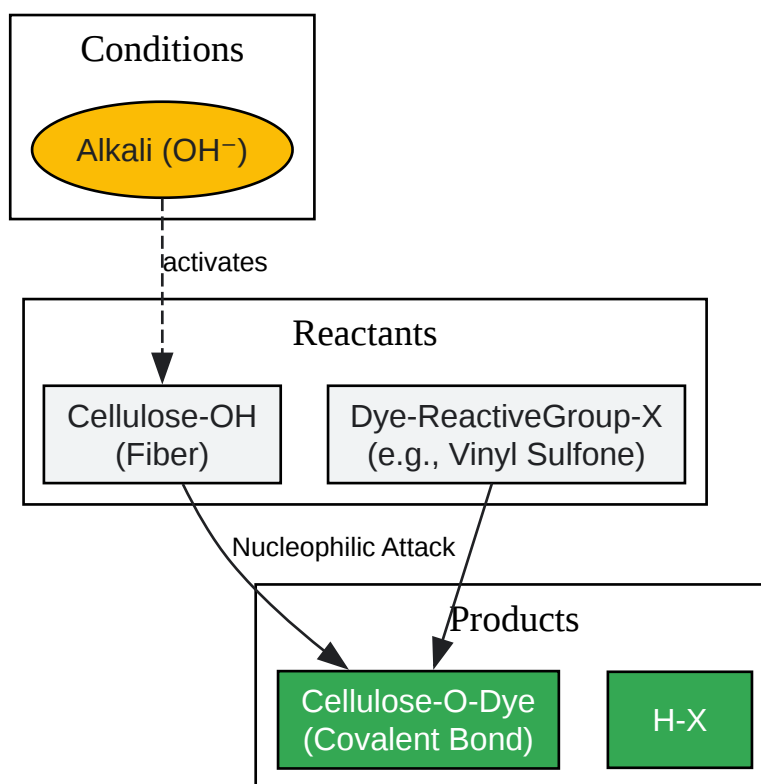


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Caption: Experimental workflow for the cold pad-batch dyeing of cellulosic fibers.

Chemical Reaction Mechanism

The core of the cold pad-batch process is the chemical reaction between the reactive dye and the cellulosic fiber, which occurs in an alkaline environment.



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Caption: Covalent bond formation between a reactive dye and a cellulosic fiber.

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